

Essential Safety and Logistical Information for Handling CCCI-01

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Compound of Interest

Compound Name: CCCI-01

Cat. No.: B1668731

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This document provides crucial safety protocols, operational guidance, and disposal plans for the handling of **CCCI-01** (Centrosome Clustering Chemical Inhibitor-01), a research chemical identified as N2-(3-pyridylmethyl)-5-nitro-2-furamide. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of experimental outcomes.

Immediate Safety and Handling

CCCI-01 is a small molecule inhibitor used in cancer research to induce mitotic catastrophe in cells with supernumerary centrosomes by inhibiting centrosome clustering.[1][2][3] While the full toxicological profile is not exhaustively characterized, preliminary safety data indicates that it requires careful handling to avoid irritation and potential sensitization.

Personal Protective Equipment (PPE)

Based on available safety data sheets for similar chemical compounds and general laboratory best practices, the following PPE is mandatory when handling **CCCI-01**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.	To prevent skin contact, which may cause irritation. [4] [5]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect against splashes and airborne particles that can cause serious eye irritation. [4] [5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.	To prevent inhalation of dust or aerosols, which may cause respiratory tract irritation. [4] [5]
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.

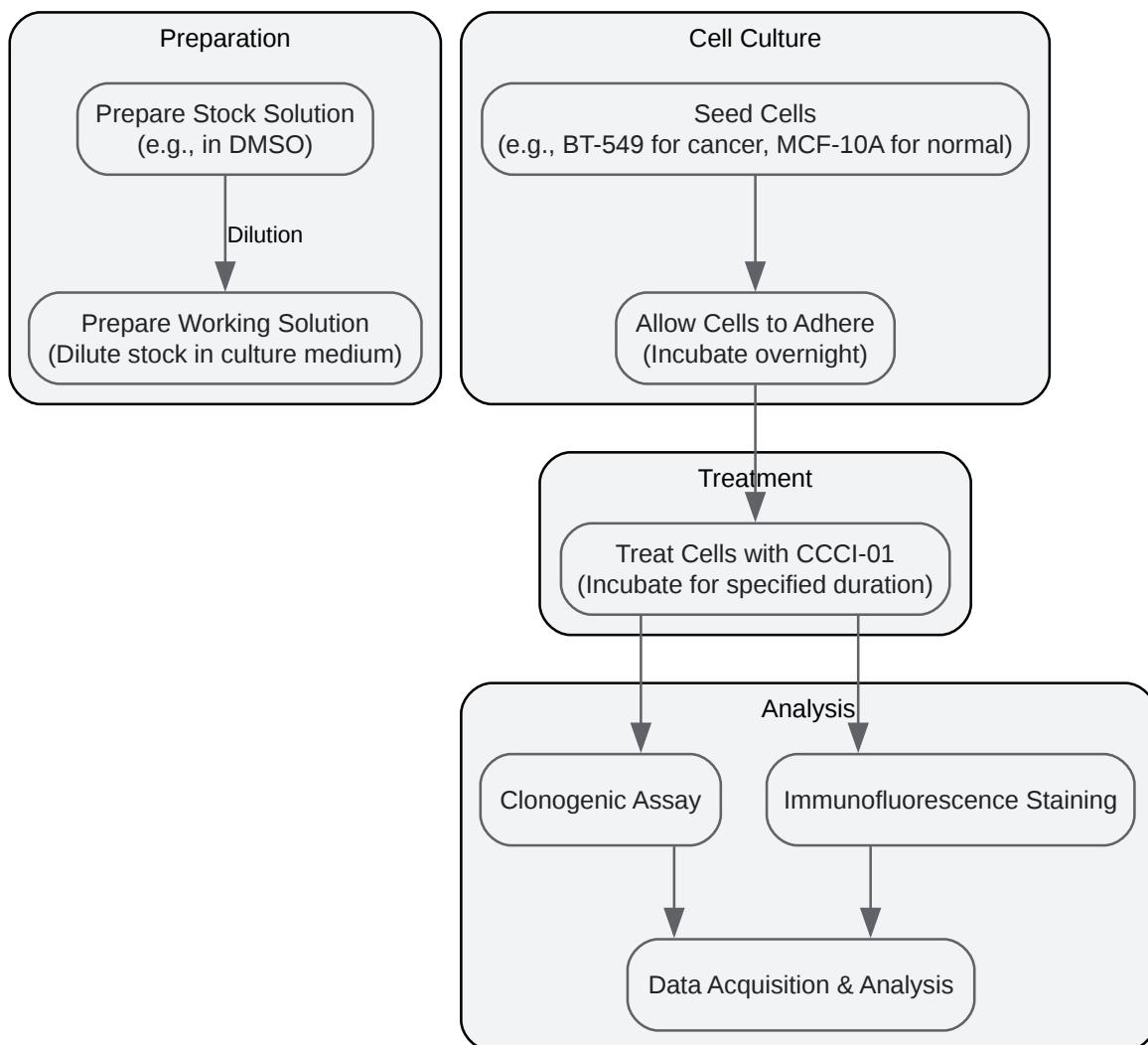
Handling and Storage

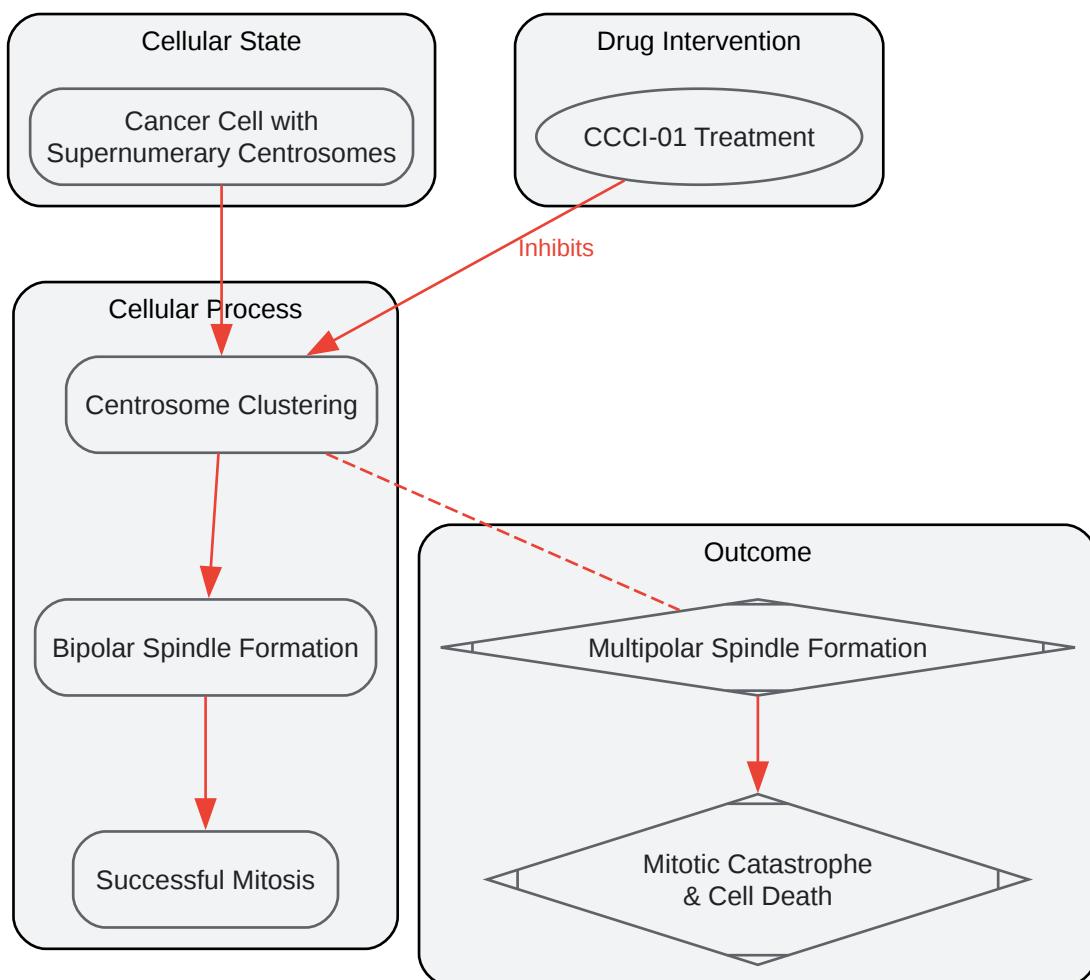
- Handling: Avoid creating dust when working with the solid form of **CCCI-01**. Use only in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#) Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[6\]](#)

Operational Plans

Experimental Workflow: From Stock Solution to Cellular Assay

The following diagram outlines a typical experimental workflow for utilizing **CCCI-01** in cell-based assays.





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